

Personal protective equipment for handling Cy3-dCTP

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Compound of Interest

Compound Name: Cy3-dCTP

Cat. No.: B12402521

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Essential Safety and Handling Guide for Cy3-dCTP

This guide provides immediate and essential safety and logistical information for the proper handling and disposal of **Cy3-dCTP**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

I. Product Identification and Properties

Cy3-dCTP is a fluorescently labeled deoxycytidine triphosphate used for the enzymatic labeling of DNA and cDNA probes. These probes are commonly utilized in applications such as Polymerase Chain Reaction (PCR), Fluorescence In Situ Hybridization (FISH), and microarrays.[1][2] The Cy3 dye is a cyanine-based fluorophore that is sensitive to light and environmental conditions.[2]

Quantitative Spectroscopic and Physical Data

Property	Value	Notes
Excitation Wavelength (λ_{exc})	550 nm	[1]
Emission Wavelength (λ_{em})	570 nm	
Molar Extinction Coefficient (ϵ)	150,000 M ⁻¹ cm ⁻¹	In Tris-HCl pH 7.5
Molecular Formula	C ₄₃ H ₅₅ N ₆ O ₂₀ P ₃ S ₂ (free acid)	
Molecular Weight	1132.97 g/mol (free acid)	
Purity	≥ 95% (HPLC)	
Supplied Form	Solution in 10 mM Tris-HCl	
Concentration	1.0 mM - 1.1 mM	
pH	7.5 ±0.5	
Storage Temperature	-20°C	
Shipping Conditions	Shipped on gel packs or dry ice	

II. Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **Cy3-dCTP** to ensure appropriate PPE is selected. The following are the minimum recommended PPE for handling this compound.

- **Hand Protection:** Disposable nitrile gloves are required. Always wear gloves when handling the vial and any solutions containing **Cy3-dCTP**. If direct contact occurs, remove and dispose of the gloves immediately, then wash your hands thoroughly. For tasks with a higher risk of splashing, consider wearing double gloves.
- **Eye and Face Protection:** Safety glasses with side shields meeting ANSI Z87.1 standards are the minimum requirement. If there is a significant risk of splashing, chemical splash goggles should be worn. A face shield, worn in conjunction with safety glasses or goggles, is recommended when preparing solutions or performing procedures with a high splash potential.

- **Laboratory Clothing:** A long-sleeved laboratory coat is mandatory to protect skin and clothing. Ensure the lab coat is fully buttoned or snapped.
- **Footwear:** Closed-toe and closed-heel shoes must be worn in the laboratory at all times.

III. Handling and Operational Protocol

Cy3-dCTP and the resulting labeled probes are sensitive to light and should be handled accordingly. Experimental procedures should be carried out in low-light conditions to protect the fluorescent dye from photobleaching.

Step-by-Step Handling Procedure:

- **Preparation:** Before retrieving the **Cy3-dCTP** from storage, ensure you are wearing the appropriate PPE. Prepare your workspace by dimming the lights or using a dark room.
- **Thawing:** Thaw the vial of **Cy3-dCTP** on ice. Avoid repeated freeze-thaw cycles, which can degrade the compound. It is recommended to aliquot the stock solution into single-use volumes upon first use.
- **Centrifugation:** Before opening the vial for the first time, centrifuge it briefly (for volumes ≤ 2 ml) to collect the entire solution at the bottom of the tube.
- **Pipetting:** Use positive displacement pipettes or filter tips to prevent aerosol contamination and ensure accurate measurement.
- **Experimental Use:** When adding **Cy3-dCTP** to a reaction mixture (e.g., for PCR), keep the tube on ice and minimize its exposure to light.
- **Post-Procedure:** After use, securely cap the vial and return it to -20°C storage in a light-proof container.

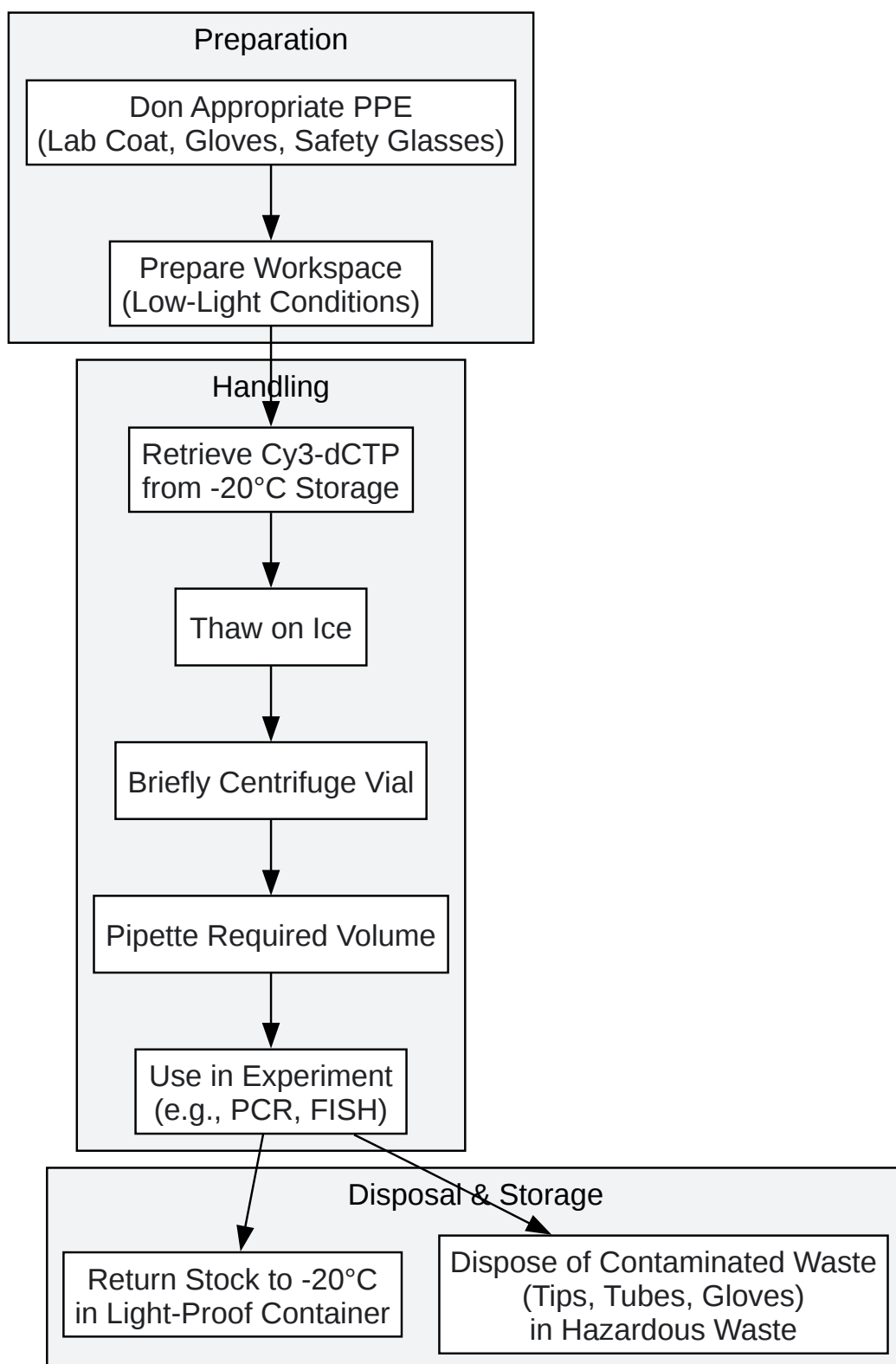
IV. Disposal Plan

All materials contaminated with **Cy3-dCTP**, including pipette tips, microfuge tubes, and gloves, should be considered chemical waste.

- **Waste Segregation:** Dispose of all contaminated solid waste in a designated, clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing **Cy3-dCTP** in a separate, sealed, and clearly labeled hazardous waste container.
- **Disposal Compliance:** Follow all local, state, and federal regulations for the disposal of chemical waste. Consult your institution's Environmental Health and Safety (EHS) office for specific guidance on hazardous waste disposal procedures.

V. Experimental Workflow and Safety Precautions

The following diagram illustrates the general workflow for handling **Cy3-dCTP**, incorporating key safety and operational steps.



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Caption: Workflow for safe handling of **Cy3-dCTP**.

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References

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